

Solubility of Cyclohexyl Acrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Cyclohexyl acrylate

Cat. No.: B1360113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **cyclohexyl acrylate**, a key monomer in various industrial and research applications. Due to a notable lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility based on established chemical principles and provides a detailed experimental protocol for determining miscibility.

Core Concepts: Understanding Cyclohexyl Acrylate Solubility

Cyclohexyl acrylate (C₉H₁₄O₂) is an ester characterized by a polar acrylate group and a nonpolar cyclohexyl ring. This amphiphilic nature dictates its solubility in various organic solvents. The general principle of "like dissolves like" is paramount in predicting its solubility. The bulky, nonpolar cyclohexyl group tends to favor solubility in nonpolar to moderately polar organic solvents, while the polar ester group can interact with more polar solvent molecules.

Qualitative Solubility Data

While precise quantitative data (e.g., g/100 mL) is not readily available, the following table summarizes the expected qualitative solubility of **cyclohexyl acrylate** in common organic solvents based on its chemical structure and the general solubility of similar acrylate esters.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Alcohols	Methanol, Ethanol, Isopropanol	Soluble / Miscible	The polar hydroxyl group of the alcohol can interact with the ester group of cyclohexyl acrylate.
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Soluble / Miscible	Ketones are polar aprotic solvents that can effectively solvate the ester functionality.
Esters	Ethyl Acetate, Butyl Acetate	Soluble / Miscible	As an ester itself, cyclohexyl acrylate is expected to be fully miscible with other low-molecular-weight esters.
Aromatic Hydrocarbons	Toluene, Xylene	Soluble / Miscible	The nonpolar aromatic ring interacts favorably with the nonpolar cyclohexyl group.
Aliphatic Hydrocarbons	Hexane, Heptane	Soluble / Miscible	The nonpolar nature of both the solvent and the cyclohexyl group promotes solubility.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble / Miscible	Ethers are good solvents for a wide range of organic compounds, including esters.

Chlorinated Solvents	Dichloromethane, Chloroform	Soluble / Miscible	These solvents are effective at dissolving a broad spectrum of organic molecules.
Water	Very Slightly Soluble / Immiscible	The large, nonpolar cyclohexyl group significantly reduces its ability to form hydrogen bonds with water, leading to very low solubility.	

Experimental Protocol: Determination of Miscibility

The following protocol outlines a standard method for the qualitative determination of the miscibility of **cyclohexyl acrylate** in various organic solvents at ambient temperature.

Objective: To visually assess whether **cyclohexyl acrylate** is miscible, partially miscible, or immiscible with a range of organic solvents.

Materials:

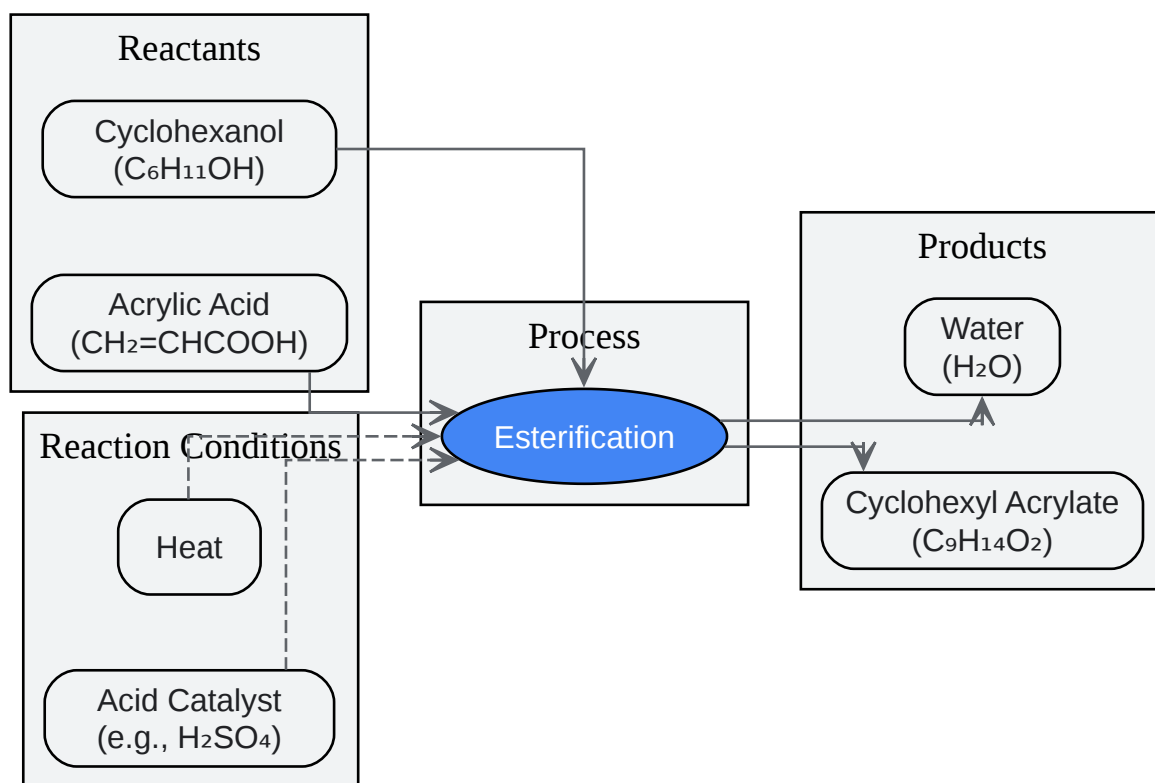
- **Cyclohexyl acrylate** (stabilized)
- A selection of organic solvents (e.g., methanol, acetone, ethyl acetate, toluene, hexane, THF, deionized water)
- Small, clear glass vials or test tubes with caps
- Calibrated pipettes or graduated cylinders
- Vortex mixer (optional)
- Safety glasses, gloves, and a lab coat

Methodology:

- **Preparation:** Ensure all glassware is clean and dry. Perform the experiment in a well-ventilated fume hood.
- **Solvent Addition:** Into a series of labeled vials, add a fixed volume (e.g., 2 mL) of each of the selected organic solvents.
- **Cyclohexyl Acrylate Addition:** To each vial, add a specific volume of **cyclohexyl acrylate** in a defined ratio to the solvent (e.g., 1:1 v/v, adding 2 mL of **cyclohexyl acrylate**).
- **Mixing:** Cap each vial securely and invert it several times (e.g., 10-15 times) to ensure thorough mixing. A vortex mixer can be used for a short duration (e.g., 30 seconds) to ensure homogeneity.
- **Observation:** Allow the vials to stand undisturbed for a period of time (e.g., 5-10 minutes). Observe each mixture against a well-lit background.
- **Data Recording:** Record the observations for each solvent system:
 - **Miscible:** The mixture remains a single, clear, homogeneous phase with no visible separation or cloudiness.
 - **Partially Miscible:** The mixture appears cloudy or forms an emulsion that may or may not separate over time. Two distinct layers may form upon standing.
 - **Immiscible:** Two distinct, clear layers are observed.
- **Confirmation (Optional):** For mixtures that appear miscible, hold them up to a light source to check for any slight cloudiness (opalescence) that might indicate partial miscibility.

Synthesis of Cyclohexyl Acrylate

Cyclohexyl acrylate is typically synthesized via the esterification of acrylic acid with cyclohexanol. This reaction is often catalyzed by a strong acid.

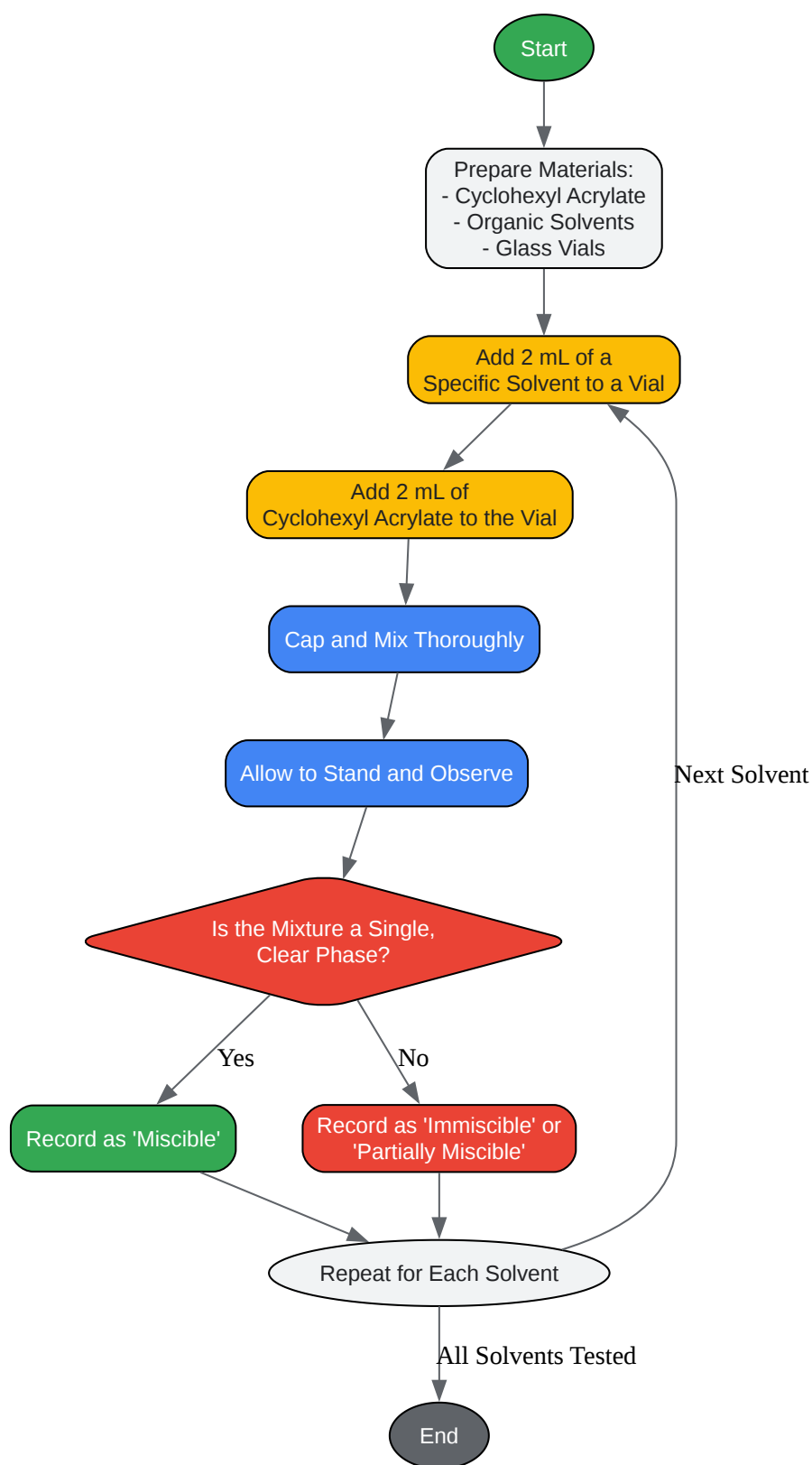


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Caption: Synthesis of **Cyclohexyl Acrylate** via Acid-Catalyzed Esterification.

Experimental Workflow for Miscibility Testing

The following diagram illustrates the logical flow of the experimental protocol for determining the miscibility of **cyclohexyl acrylate**.



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Caption: Workflow for Determining the Miscibility of **Cyclohexyl Acrylate**.

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